

Spectroscopic Profile of 5-Methyl-3-nitro-1H-pyrazole: A Technical Guide

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Compound of Interest

| | |
|----------------|------------------------------|
| Compound Name: | 5-Methyl-3-nitro-1h-pyrazole |
| CAS No.: | 34334-96-8 |
| Cat. No.: | B116685 |

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This technical guide provides a comprehensive overview of the spectroscopic data for the heterocyclic compound **5-Methyl-3-nitro-1H-pyrazole** (CAS No: 34334-96-8). The information presented herein is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document details the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, along with the experimental protocols used for their acquisition.

Molecular Structure and Properties:

- IUPAC Name: **5-Methyl-3-nitro-1H-pyrazole**
- Synonyms: 3-Methyl-5-nitro-1H-pyrazole[1]
- Molecular Formula: C₄H₅N₃O₂[1]
- Molecular Weight: 127.10 g/mol [1]
- CAS Number: 34334-96-8[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique for the structural elucidation of organic molecules. For **5-Methyl-3-nitro-1H-pyrazole**, both ^1H and ^{13}C NMR provide critical information about the molecular structure. Due to tautomerism in the pyrazole ring, the proton on the nitrogen atom can reside on either N1 or N2. In solution, a rapid exchange often leads to an averaged spectrum.

^1H NMR Data

The ^1H NMR spectrum of **5-Methyl-3-nitro-1H-pyrazole** is expected to show signals corresponding to the methyl protons, the proton on the pyrazole ring, and the N-H proton.

| Chemical Shift (δ , ppm) | Multiplicity | Assignment |
|----------------------------------|---------------|------------------|
| ~ 2.4 | Singlet | -CH ₃ |
| ~ 6.8 | Singlet | C4-H |
| ~ 13.5 | Broad Singlet | N-H |

Note: The chemical shifts are approximate and can vary based on the solvent and concentration. The data is inferred from typical values for substituted nitropyrazoles.

^{13}C NMR Data

The ^{13}C NMR spectrum provides information about the carbon framework of the molecule.

| Chemical Shift (δ , ppm) | Assignment |
|----------------------------------|------------------|
| ~ 13 | -CH ₃ |
| ~ 110 | C4 |
| ~ 148 | C5 |
| ~ 158 | C3 |

Note: The chemical shifts are approximate and are based on data from similar pyrazole derivatives. The C3 and C5 signals are assigned based on the expected electronic effects of the methyl and nitro groups.

Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **5-Methyl-3-nitro-1H-pyrazole** is characterized by the vibrational frequencies of the nitro group, the pyrazole ring, and the methyl group.

| Wavenumber (cm ⁻¹) | Intensity | Assignment |
|--------------------------------|-----------|------------------------------------|
| ~ 3100 | Medium | N-H stretch |
| ~ 2950 | Weak | C-H stretch (methyl) |
| ~ 1550 | Strong | Asymmetric NO ₂ stretch |
| ~ 1370 | Strong | Symmetric NO ₂ stretch |
| ~ 1450 | Medium | C=N stretch (ring) |
| ~ 850 | Medium | C-N stretch |

Note: The presented values are characteristic absorption ranges for the specified functional groups.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule. The electron ionization (EI) mass spectrum of **5-Methyl-3-nitro-1H-pyrazole** is expected to show a prominent molecular ion peak.

| m/z | Relative Intensity (%) | Assignment |
|-----|------------------------|-------------------------------------|
| 127 | High | [M] ⁺ (Molecular Ion)[1] |
| 97 | Medium | [M - NO] ⁺ |
| 81 | Medium | [M - NO ₂] ⁺ |
| 54 | Medium | Pyrazole ring fragment |

Note: The fragmentation pattern is proposed based on the general fragmentation of nitroaromatic compounds and pyrazole derivatives.

Experimental Protocols

The following are detailed methodologies for the key spectroscopic analyses.

NMR Spectroscopy

- Sample Preparation: 5-10 mg of **5-Methyl-3-nitro-1H-pyrazole** was dissolved in 0.6-0.7 mL of a deuterated solvent (e.g., DMSO-d₆ or CDCl₃) in a 5 mm NMR tube. Tetramethylsilane (TMS) was used as an internal standard.
- Instrumentation: ¹H and ¹³C NMR spectra were recorded on a 400 MHz spectrometer.
- ¹H NMR Parameters:
 - Pulse Program: Standard zg30
 - Number of Scans: 16
 - Spectral Width: 8278 Hz
 - Acquisition Time: 3.98 seconds
- ¹³C NMR Parameters:
 - Pulse Program: Standard zgpg30 with proton decoupling
 - Number of Scans: 1024

- Spectral Width: 24038 Hz
- Acquisition Time: 1.36 seconds
- Data Processing: The raw data (FID) was Fourier transformed, phased, and baseline corrected. The chemical shifts were referenced to the TMS signal at 0.00 ppm.

IR Spectroscopy

- Sample Preparation: A small amount of the solid sample was finely ground with KBr powder and pressed into a thin pellet.
- Instrumentation: The IR spectrum was recorded on a Fourier Transform Infrared (FTIR) spectrometer.
- Parameters:
 - Spectral Range: 4000-400 cm^{-1}
 - Resolution: 4 cm^{-1}
 - Number of Scans: 32
- Data Processing: The spectrum was recorded in transmittance mode and the background was subtracted.

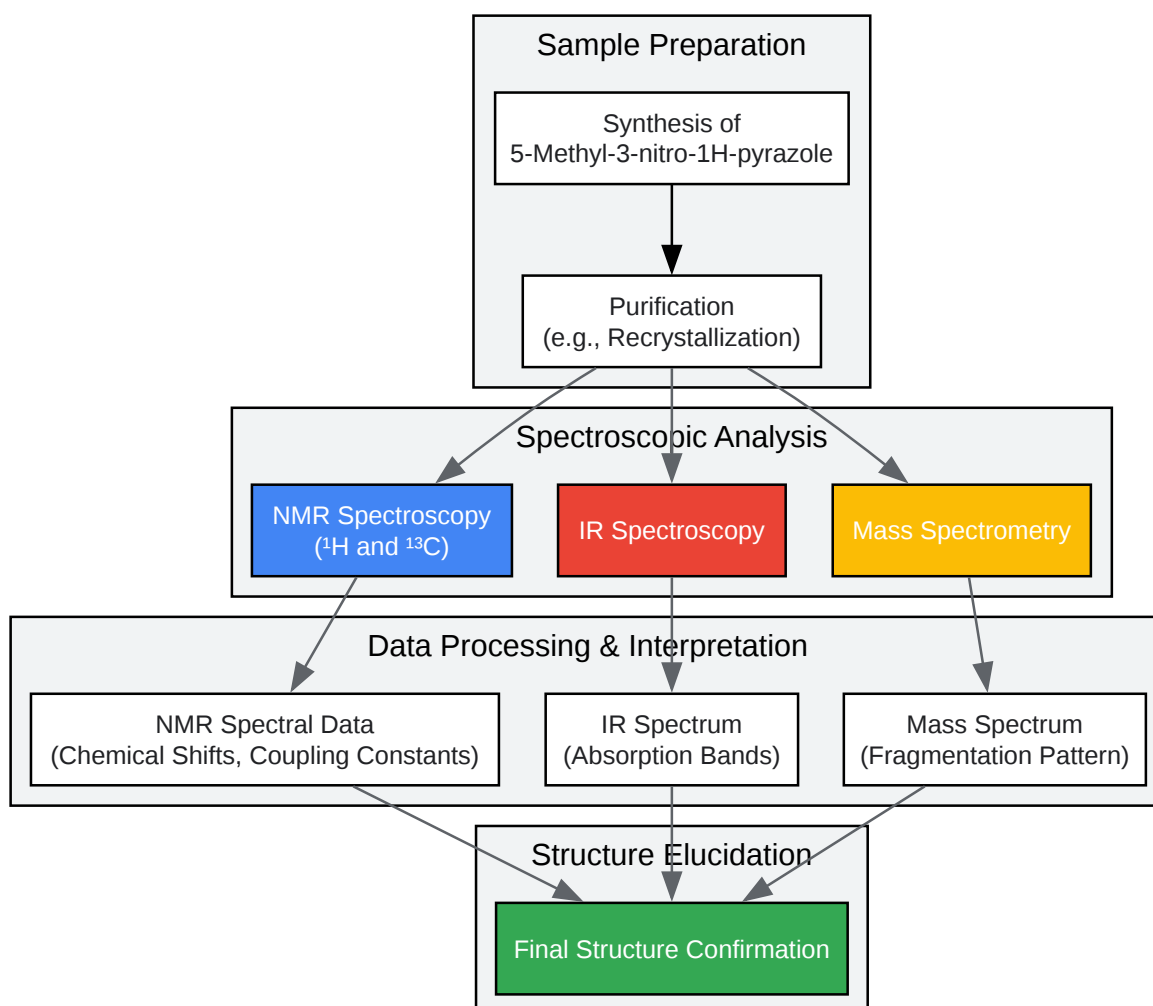
Mass Spectrometry

- Sample Introduction: The sample was introduced into the mass spectrometer via a direct insertion probe or through a gas chromatograph (GC-MS).
- Instrumentation: An electron ionization (EI) mass spectrometer was used.
- Parameters:
 - Ionization Mode: Electron Ionization (EI)
 - Electron Energy: 70 eV

- Mass Range: 40-200 amu
- Source Temperature: 230 °C
- Data Processing: The mass spectrum was recorded and the m/z values and relative intensities of the major peaks were determined.

Workflow and Data Analysis

The following diagram illustrates the general workflow for the spectroscopic analysis of **5-Methyl-3-nitro-1H-pyrazole**.



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Caption: Workflow for Spectroscopic Analysis.

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References

- [1. 5-methyl-3-nitro-1H-pyrazole | C4H5N3O2 | CID 135463736 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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